

Technical Guide: Chemical Properties of 3-Methyl-1-phenyl-1H-pyrazol-5-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-1-phenyl-1H-pyrazol-5-amine

Cat. No.: B074369

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-1-phenyl-1H-pyrazol-5-amine is a heterocyclic organic compound belonging to the pyrazole class. The pyrazole scaffold is a crucial pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anti-inflammatory, anticancer, antimicrobial, and analgesic properties.^{[1][2][3]} This compound, specifically, serves as a versatile synthetic intermediate for the development of more complex molecules, including fused pyrazole ring systems and potential kinase inhibitors, making it a molecule of significant interest in drug discovery and organic synthesis.^{[1][4]} This guide provides a comprehensive overview of its chemical properties, synthesis, and analytical characterization.

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-Methyl-1-phenyl-1H-pyrazol-5-amine** are summarized below. These properties are essential for its handling, characterization, and use in synthetic applications.

Property	Value	Reference(s)
CAS Registry Number	1131-18-6	[5] [6] [7]
Molecular Formula	C ₁₀ H ₁₁ N ₃	[5] [6] [7]
Molecular Weight	173.21 g/mol	[5] [6] [7]
IUPAC Name	3-methyl-1-phenyl-1H-pyrazol-5-amine	[5]
Synonyms	5-Amino-3-methyl-1-phenylpyrazole, 1-Phenyl-3-methyl-5-aminopyrazole	[5] [6] [7]
Appearance	White to light yellow crystalline powder	
Melting Point	113 - 117 °C	
Boiling Point	~333 °C	

Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and purity assessment of **3-Methyl-1-phenyl-1H-pyrazol-5-amine**.

Technique	Description	Reference(s)
^1H NMR	The proton NMR spectrum is expected to show characteristic signals for the methyl group (singlet), the pyrazole ring proton (singlet), and the phenyl group protons (multiplets). The amine (NH_2) protons would typically appear as a broad singlet.	[6]
^{13}C NMR	The carbon NMR spectrum will display distinct signals for the methyl carbon, the aromatic carbons of the phenyl ring, and the carbons of the pyrazole ring.	[6][8]
Infrared (IR) Spectroscopy	The IR spectrum provides information on functional groups. Key absorptions would include N-H stretching for the amine group, C-H stretching for aromatic and methyl groups, and C=C/C=N stretching from the aromatic rings. Gas-phase IR spectrum data is available from the NIST WebBook.	[5][9]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrometry data is available, which is useful for determining the molecular weight and fragmentation pattern to confirm the structure. The molecular ion peak $[\text{M}]^+$ is expected at m/z 173.	[5][6][9]

Experimental Protocols

Synthesis via Knorr Pyrazole Synthesis

The most common and established method for synthesizing the pyrazole core of this compound is the Knorr pyrazole synthesis, which involves the condensation of a β -dicarbonyl compound with a hydrazine derivative.^{[10][11][12][13]} The target compound, **3-methyl-1-phenyl-1H-pyrazol-5-amine**, is typically synthesized from its corresponding pyrazolone precursor, 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one (also known as PMP or Edaravone).

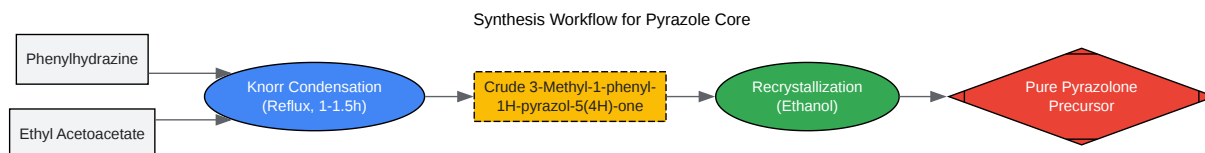
Protocol: Synthesis of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one (Precursor)

This protocol outlines the synthesis of the pyrazolone intermediate.

- **Reactant Addition:** In a round-bottom flask equipped with a reflux condenser, carefully combine ethyl acetoacetate (1.0 equivalent) and phenylhydrazine (1.0 equivalent). Note: This addition can be exothermic and should be handled with care.^{[11][14]}
- **Heating:** Heat the reaction mixture under reflux for approximately 1 to 1.5 hours.^{[11][14]} The reaction progress can be monitored by Thin Layer Chromatography (TLC).^[12]
- **Isolation & Crystallization:** After cooling the reaction mixture, which often results in a syrup or sticky mass, add a small amount of a suitable solvent like diethyl ether or petroleum ether and stir vigorously to induce crystallization.^{[11][14]}
- **Purification:** Collect the crude solid product by vacuum filtration. The pure 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one can be obtained by recrystallization from a solvent such as ethanol.^[11]

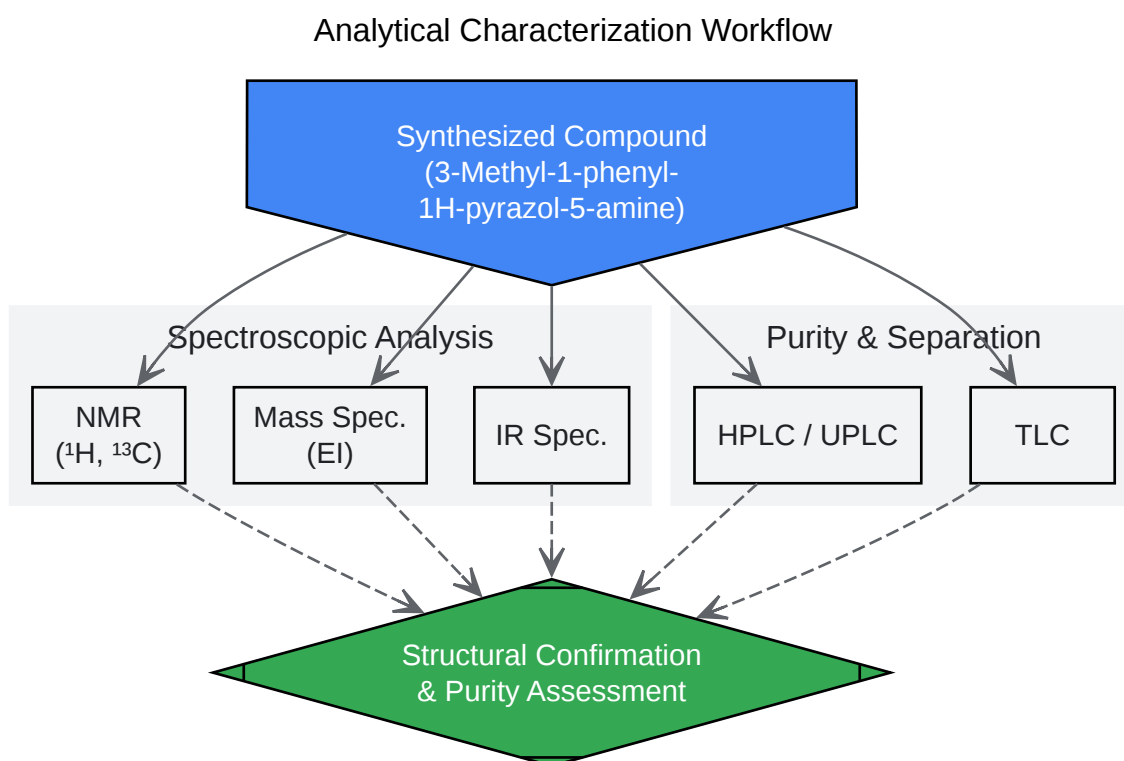
Subsequent chemical steps, such as amination, are required to convert the pyrazolone into the final **3-methyl-1-phenyl-1H-pyrazol-5-amine** product.

Visualized Workflows and Relationships



[Click to download full resolution via product page](#)

Caption: Knorr synthesis of the pyrazolone precursor.



[Click to download full resolution via product page](#)

Caption: Standard analytical workflow for compound validation.

Reactivity and Applications

As a primary amine, **3-Methyl-1-phenyl-1H-pyrazol-5-amine** is a nucleophile and undergoes reactions typical for aromatic amines. Its pyrazole core makes it a valuable building block in medicinal chemistry.

- **Synthetic Intermediate:** It is used in the synthesis of more complex heterocyclic systems, such as pyrazolopyrimidines and other fused pyrazoles, which are investigated for various pharmacological activities.[\[3\]](#)
- **Drug Development:** The broader class of amino-pyrazoles is heavily researched for applications as kinase inhibitors, anti-inflammatory agents (COX-2 inhibitors), and anticancer therapeutics.[\[1\]](#)[\[15\]](#)[\[16\]](#) The presence of the reactive amine group allows for the straightforward introduction of diverse substituents to build chemical libraries for structure-activity relationship (SAR) studies.
- **Chemical Reactivity:** As a chemical base, it reacts with acids to form salts. It can be incompatible with strong oxidizing agents, isocyanates, and acid halides.[\[17\]](#)

Safety and Handling

Based on available safety data, **3-Methyl-1-phenyl-1H-pyrazol-5-amine** is classified as hazardous.

- **GHS Hazard Statements:**
 - H302: Harmful if swallowed.[\[18\]](#)[\[19\]](#)[\[20\]](#)
 - H315: Causes skin irritation.[\[18\]](#)[\[21\]](#)
 - H319: Causes serious eye irritation.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - H335: May cause respiratory irritation.[\[18\]](#)[\[21\]](#)
- **Signal Word:** Warning.[\[17\]](#)
- **Precautions:**
 - Use in a well-ventilated area or outdoors.[\[17\]](#)
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coat.[\[17\]](#)
 - Avoid breathing dust and avoid contact with skin and eyes.[\[17\]](#)[\[18\]](#)

- Wash hands thoroughly after handling.[17]
- Store in a cool, dry, well-ventilated place with the container tightly closed.[17][18]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amino-Pyrazoles in Medicinal Chemistry: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. A review on biological activity of pyrazole contain pyrimidine derivatives [wisdomlib.org]
- 4. CN103275010A - Preparation method of 1-(3-methyl-1-phenyl-1H-pyrazolyl-5-yl)piperazine - Google Patents [patents.google.com]
- 5. 1H-Pyrazol-5-amine, 3-methyl-1-phenyl- [webbook.nist.gov]
- 6. 5-Amino-3-methyl-1-phenylpyrazole | C10H11N3 | CID 70801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1H-Pyrazol-5-amine, 3-methyl-1-phenyl- [webbook.nist.gov]
- 8. 1131-18-6|3-Methyl-1-phenyl-1H-pyrazol-5-amine|BLD Pharm [bldpharm.com]
- 9. 1H-Pyrazol-5-amine, 3-methyl-1-phenyl- [webbook.nist.gov]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. chemhelpasap.com [chemhelpasap.com]
- 13. jk-sci.com [jk-sci.com]
- 14. youtube.com [youtube.com]
- 15. A Review of the Recent Development in the Synthesis and Biological Evaluations of Pyrazole Derivatives [mdpi.com]
- 16. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 17. fishersci.com [fishersci.com]

- 18. cdhfinechemical.com [cdhfinechemical.com]
- 19. sigmaaldrich.com [sigmaaldrich.com]
- 20. dcfinechemicals.com [dcfinechemicals.com]
- 21. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [Technical Guide: Chemical Properties of 3-Methyl-1-phenyl-1H-pyrazol-5-amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074369#chemical-properties-of-3-methyl-1-phenyl-1h-pyrazol-5-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com